

Essential Safety and Logistical Information for Handling D-Glucose (3-13C)

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Compound of Interest

Compound Name: **D-Glucose (3-13C)**

Cat. No.: **B15569843**

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For researchers, scientists, and drug development professionals, the proper handling of laboratory reagents is paramount to ensure both personal safety and the integrity of experimental results. This guide provides essential, immediate safety and logistical information for the handling and disposal of **D-Glucose (3-13C)**, a non-hazardous, stable isotope-labeled compound.

Personal Protective Equipment (PPE)

While **D-Glucose (3-13C)** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to minimize exposure and prevent contamination.[\[1\]](#)[\[2\]](#) The recommended personal protective equipment is summarized below.

PPE Category	Recommended Equipment	Rationale
Eye Protection	Safety glasses with side shields	Protects eyes from potential splashes or airborne dust particles.[3][4]
Hand Protection	Powder-free nitrile gloves	Prevents contamination of the sample and protects the user from direct contact.[5][6] Change gloves frequently, especially after touching any surface outside the clean workspace.[5]
Body Protection	Laboratory coat	Protects skin and clothing from spills.[6] A clean lab coat is recommended to avoid sample contamination.[5]
Footwear	Closed-toe shoes	Prevents injuries from spills or dropped equipment.[7][8]

Operational Plan: Step-by-Step Handling Protocol

A clear, step-by-step operational plan is essential for the safe and consistent handling of chemical compounds.[3] The following protocol is designed to prevent contamination and ensure accurate results when working with **D-Glucose (3-13C)**.

Preparation

- Work Area: To prevent contamination, thoroughly clean a laminar flow hood or a designated bench space with 70% ethanol and water.[5] Ensure the area is uncluttered.[3]
- Documentation: Verify that the Safety Data Sheet (SDS) is readily accessible.[3]
- Equipment: Have all necessary equipment, such as spatulas, weighing paper or anti-static weighing dishes, and containers, clean and readily available.[7]

- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in the table above.[3]

Weighing and Aliquoting

- Ventilation: Perform weighing operations in a well-ventilated area, such as a chemical fume hood, to minimize the potential for dust inhalation.[7]
- Handling: Use a clean spatula to handle the powder.[3] Handle the compound gently to avoid the creation of airborne dust.[7]
- Container: Keep the main container tightly closed when not in use.[3]

Dissolving

- Procedure: When preparing solutions, add the solvent to the weighed **D-Glucose (3-13C)** slowly to prevent splashing.[7]
- Agitation: If sonication or vortexing is required to aid dissolution, ensure the container is properly sealed.[3][7]

Post-Handling

- Cleaning: Clean the work area and any equipment used.[3]
- Glove Disposal: Remove and dispose of gloves properly.[3]
- Hygiene: Wash hands thoroughly with soap and water after handling the compound.[3]

Storage

- Conditions: Store **D-Glucose (3-13C)** at room temperature in a tightly sealed container, protected from light and moisture.[7][9]

Disposal Plan: Waste Management Protocol

Proper disposal of **D-Glucose (3-13C)** and any contaminated materials is essential to comply with regulations and prevent environmental release.[7] As a stable isotope-labeled compound,

it is not radioactive and does not require specialized radioactive waste disposal protocols.[10]

The disposal should follow procedures for non-hazardous chemical waste.[10]

Waste Type	Disposal Procedure
Unused Product	Offer surplus and non-recyclable solutions to a licensed disposal company.[7][9] Do not let the product enter drains.[7][9][11]
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a designated, labeled container for non-hazardous laboratory waste.[3][7]
Contaminated PPE (e.g., gloves)	Dispose of in the regular laboratory trash.[3][7]

Experimental Workflow Diagram

The following diagram illustrates the standard operational workflow for handling **D-Glucose (3-13C)**.

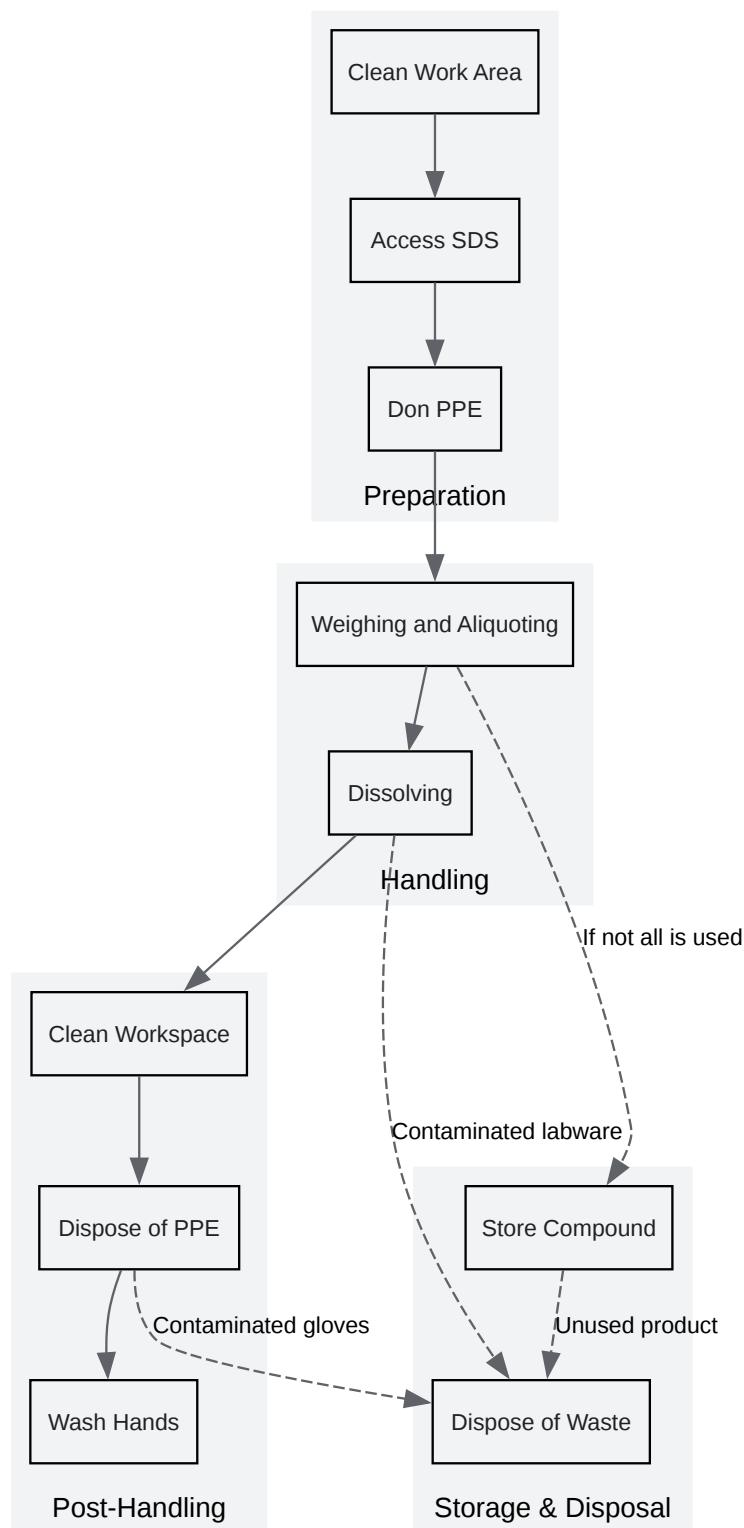


Figure 1. Operational Workflow for Handling D-Glucose (3-13C)

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Caption: Standard operational workflow for handling **D-Glucose (3-13C)**.

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